

# benzolamide hydrophilic properties cell membrane penetration

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## Compound Focus: Benzolamide

CAS No.: 3368-13-6

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## The Shift in Understanding Benzolamide's Permeability

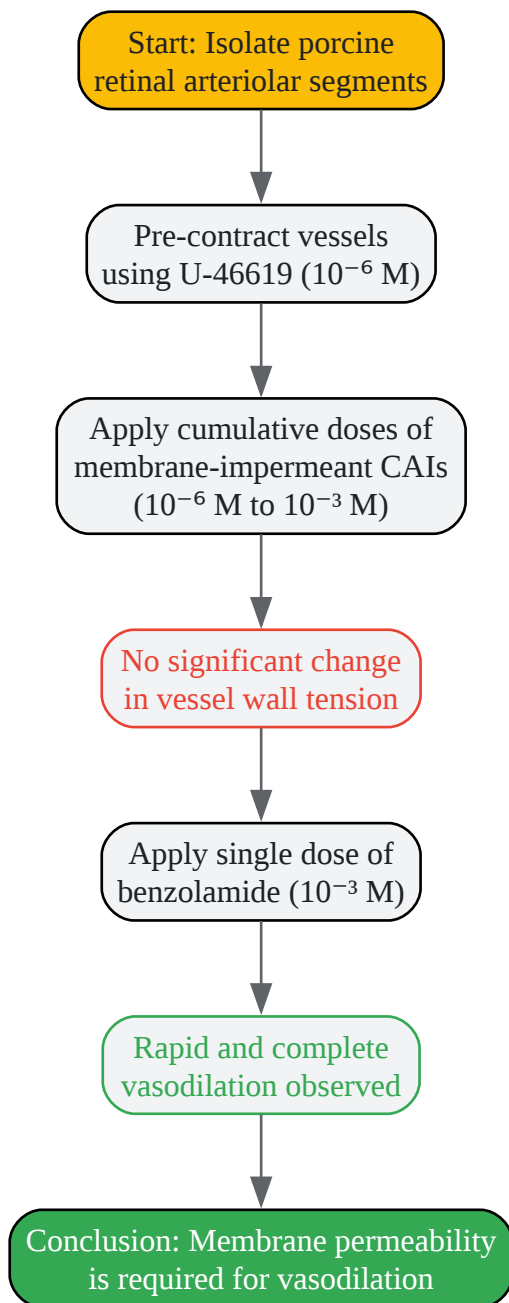
The table below summarizes the evolution of the scientific consensus on **benzolamide's** membrane permeability.

Aspect	Historical / Textbook Classification	Current Experimental Evidence
General Permeability	Often described as membrane-impermeant [1].	Now recognized as membrane-permeant [1].
Key Evidence	Based on its hydrophilic, sulfonamide nature.	Direct testing on red blood cells and porcine retinal arteries [1].
Comparative Permeability	Used as an impermeant control vs. permeant CAs (e.g., acetazolamide).	Penetrates red blood cell membranes <b>as efficiently as acetazolamide</b> [1].
Functional Consequence	Believed to act primarily on extracellular CA isoforms.	Its vasodilatory effect requires crossing the membrane to inhibit <b>intracellular CA isoforms</b> [1].

This reassessment is critical because **benzolamide**'s ability to act on intracellular targets, such as in vascular smooth muscle cells, is a key mechanism for its vasodilatory effects observed in studies on porcine retinal arteries [1].

## Experimental Evidence and Protocols

The pivotal evidence comes from a 2023 study that directly investigated the vasodilatory mechanism of carbonic anhydrase inhibitors (CAIs). The core methodology and finding are summarized below [1].



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*Experimental workflow for testing CAI-induced vasodilation.*

#### Key Experimental Detail:

- **Membrane-Impermeant CAIs Used for Comparison:** The study synthesized and tested four positively charged, bis-guanidine moiety-containing CAIs (CAI 1-4). Their high polarity and charge prevent them from crossing lipid bilayers, making them true membrane-impermeant controls [1].

- **Critical Finding:** None of these impermeant CAIs induced vasodilation, while **benzolamide** consistently produced full and rapid dilation. This contrast provides direct proof that **benzolamide's** action is contingent upon its ability to access the intracellular compartment [1].

## Structural and Property Context of Sulfonamide CAIs

**Benzolamide** belongs to the sulfonamide class of carbonic anhydrase inhibitors. While specific computational data for **benzolamide** was not located in the search results, insights can be drawn from studies on the closely related drug **brinzolamide**.

A 2025 computational study on brinzolamide provides context on the properties of this drug class [2]:

- **Solubility:** Brinzolamide has low water solubility (approximately 0.4 mg/mL at neutral pH), which influences its formulation as a suspension rather than a solution [2].
- **pKa and Ionization:** The molecule possesses pKa values that allow it to act as either an acid or a base, meaning its charge and hydrophilicity can vary with the physiological environment [2].

These properties underscore that "hydrophilicity" is not an absolute barrier to membrane permeation. A molecule's overall size, shape, and ionization state are critical determinants of its passive diffusion or potential interaction with active transport systems.

The reassignment of **benzolamide** from a membrane-impermeant to a membrane-permeant compound has profound implications for drug design. It clarifies that intracellular CA isoforms are valid therapeutic targets and that future designs of CAIs must carefully account for membrane permeability to achieve the desired physiological effect.

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## References

1. Membrane Permeability Is Required for the Vasodilatory ... [mdpi.com]
2. Insights into solvent effects on molecular properties ... [sciencedirect.com]

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